

Solubility profile of 4-Methylthiazole-2-carboxylic acid in various solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylthiazole-2-carboxylic acid

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Solubility Profile of 4-Methylthiazole-2-carboxylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility profile of **4-Methylthiazole-2-carboxylic acid**, a key heterocyclic building block in medicinal chemistry. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a qualitative solubility assessment based on related thiazole derivatives, detailed and adaptable experimental protocols for solubility determination, and the broader context of its application in drug discovery. This guide is intended to equip researchers with the foundational knowledge and practical methodologies required to effectively work with **4-Methylthiazole-2-carboxylic acid** and similar compounds in a research and development setting.

Introduction

4-Methylthiazole-2-carboxylic acid is a heterocyclic compound of significant interest in the field of medicinal chemistry. The thiazole ring is a core structure in a variety of biologically active molecules, and its derivatives have shown promise as anticancer and antidiabetic

agents.[1][2][3][4] Understanding the solubility of this compound in various solvents is a critical first step in its synthesis, purification, formulation, and biological screening.

This guide addresses the current gap in specific solubility data for **4-Methylthiazole-2-carboxylic acid** by providing a qualitative analysis and robust experimental protocols.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methylthiazole-2-carboxylic acid** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₅ NO ₂ S	[5]
Molecular Weight	143.16 g/mol	[5]
Appearance	Solid	[5]
SMILES	<chem>CC1=CSC(C(O)=O)=N1</chem>	[5]
InChI Key	GNGDWDFLILPTKL-UHFFFAOYSA-N	[5]

Qualitative Solubility Profile

While specific quantitative solubility data for **4-Methylthiazole-2-carboxylic acid** is not readily available, a qualitative assessment can be inferred from the behavior of structurally similar compounds. The "like dissolves like" principle suggests that its solubility will be influenced by the polarity of the solvent and the presence of the carboxylic acid and thiazole functional groups.[6]

Table 1: Qualitative Solubility of Related Thiazole Derivatives

Compound	Solvent	Solubility	Source
4-Methylthiazole-2-carboxylic acid ethyl ester	Water	Insoluble or sparingly soluble	[7]
Ethanol	Soluble	[7]	
Dichloromethane	Soluble	[7]	
2-Methyl-2-thiazoline-4-carboxylic acid sodium salt	DMSO	Soluble	[8]
Thiazole-4-carbonitrile	DMSO	Generally soluble	[6]
Acetone	Generally soluble	[6]	
Non-polar solvents	Limited solubility	[6]	

Based on this information, it is anticipated that **4-Methylthiazole-2-carboxylic acid** will exhibit limited solubility in non-polar solvents and greater solubility in polar organic solvents, particularly those capable of hydrogen bonding. Its solubility in aqueous solutions is expected to be pH-dependent, increasing significantly in basic conditions due to the deprotonation of the carboxylic acid to form a more soluble carboxylate salt.[9]

Experimental Protocols for Solubility Determination

For researchers requiring precise quantitative solubility data, the following established experimental protocols can be adapted for **4-Methylthiazole-2-carboxylic acid**.

Equilibrium Solubility Determination (Shake-Flask Method)

This is the gold standard method for determining the thermodynamic equilibrium solubility of a compound.

Principle: An excess amount of the solid compound is agitated in a specific solvent at a constant temperature until the solution is saturated. The concentration of the dissolved

compound in the supernatant is then determined by a suitable analytical method.[10]

Detailed Methodology:

- **Preparation:** Add an excess amount of crystalline **4-Methylthiazole-2-carboxylic acid** to a series of vials, each containing a known volume of the desired solvent (e.g., water, ethanol, methanol, acetone, acetonitrile, dimethyl sulfoxide). The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Seal the vials and place them in a constant temperature shaker bath. Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- **Sample Preparation:** After equilibration, allow the vials to stand undisturbed at the set temperature to allow the excess solid to settle.
- **Separation:** Carefully withdraw an aliquot of the supernatant using a syringe fitted with a filter (e.g., 0.45 µm PTFE or PVDF) to remove any undissolved particles.
- **Quantification:** Analyze the concentration of **4-Methylthiazole-2-carboxylic acid** in the clear filtrate using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectroscopy.
- **Calculation:** The solubility is calculated from the measured concentration and is typically expressed in mg/mL or mol/L.

pH-Dependent Aqueous Solubility

Principle: The solubility of an ionizable compound like a carboxylic acid is highly dependent on the pH of the aqueous medium. This protocol determines solubility across a range of pH values.

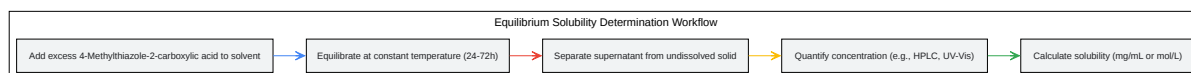
Detailed Methodology:

- **Buffer Preparation:** Prepare a series of aqueous buffer solutions covering the desired pH range (e.g., pH 2 to pH 10).

- Solubility Determination: Perform the shake-flask method as described in section 4.1 for each buffer solution.
- Data Analysis: Plot the measured solubility as a function of pH to generate a pH-solubility profile.

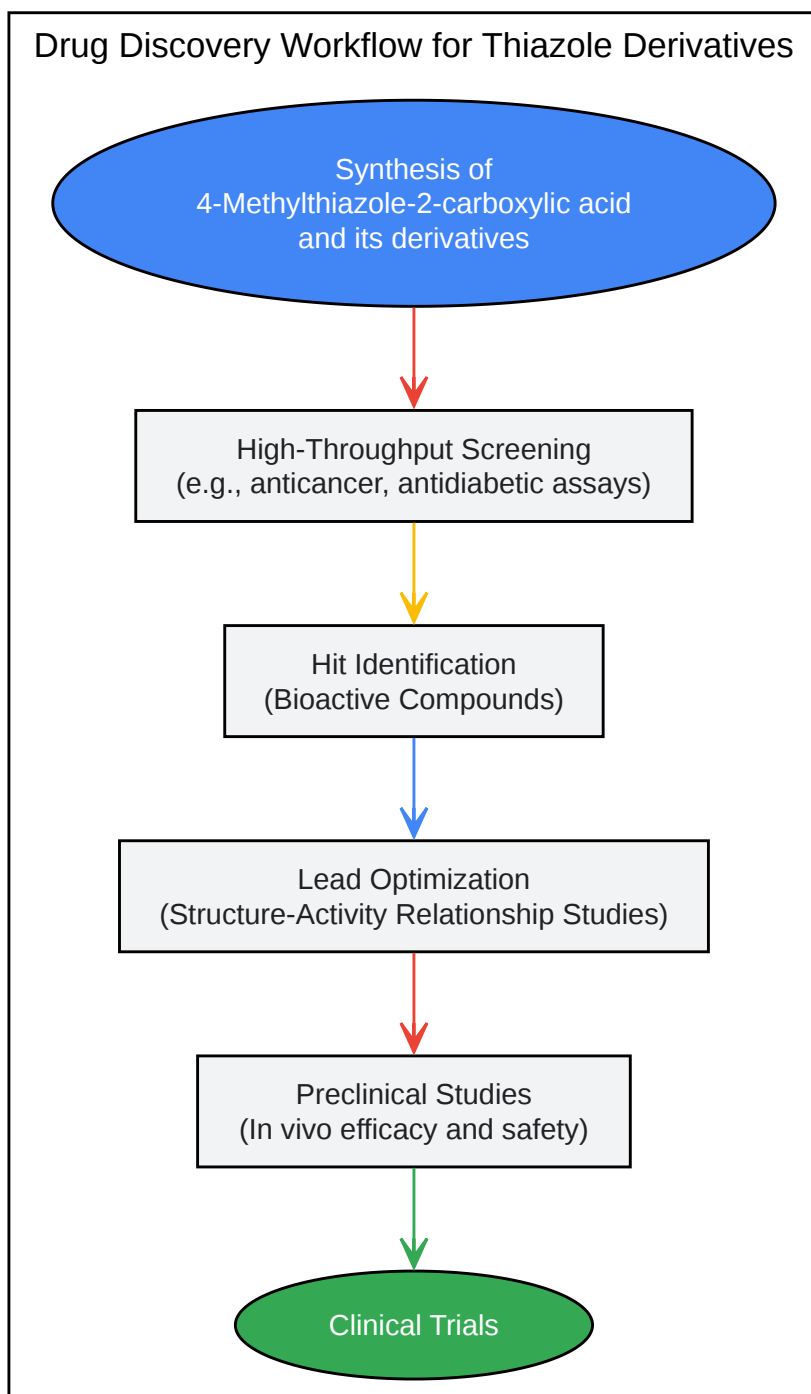
Visualization of Experimental and Logical Workflows

The following diagrams, generated using the DOT language, illustrate key workflows relevant to the study and application of **4-Methylthiazole-2-carboxylic acid**.



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Caption: Workflow for determining the equilibrium solubility of a compound.



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Caption: A logical workflow for the discovery of new drugs based on thiazole derivatives.[11]
[12][13]

Conclusion

While direct quantitative solubility data for **4-Methylthiazole-2-carboxylic acid** remains to be published, this technical guide provides a solid framework for researchers. By understanding the qualitative solubility trends of related compounds and employing the detailed experimental protocols provided, scientists can confidently determine the solubility profile of this important molecule in various solvent systems. This information is paramount for advancing the use of **4-Methylthiazole-2-carboxylic acid** and its derivatives in drug discovery and other areas of chemical research.

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